Technical Guide: 3,6-Dibromopyrazin-2-amine Chemical Properties & Functionalization[1]

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Compound of Interest

Compound Name:	*3,6-Dibromopyrazin-2-amine*
CAS No.:	*957230-70-5*
Cat. No.:	*B1394299*

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Executive Summary

3,6-Dibromopyrazin-2-amine (CAS: 957230-70-5) is a high-value heteroaromatic scaffold utilized primarily in the discovery of kinase inhibitors (e.g., FGFR, ROCK) and treatments for neurodegenerative disorders.[1][2] Distinct from its more common isomer (3,5-dibromopyrazin-2-amine), the 3,6-isomer offers a unique "orthogonal" reactivity profile.[1] The electronic differentiation between the C3 and C6 bromine atoms allows for highly regioselective sequential functionalization, enabling the rapid construction of complex, non-symmetrical pyrazine libraries without the need for protecting groups.[1]

Physicochemical Profile

The utility of **3,6-dibromopyrazin-2-amine** relies on its specific structural attributes. Researchers must rigorously verify the isomeric identity, as the 3,5-dibromo isomer is a common impurity or mislabeled substitute in commercial supplies.[1]

Table 1: Core Chemical Specifications

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Property	Data	Notes
CAS Number	957230-70-5	Distinct from 3,5-isomer (CAS 24241-18-7).[1][2]
IUPAC Name	3,6-Dibromopyrazin-2-amine	
Molecular Formula	$C_4H_3Br_2N_3$	
Molecular Weight	252.89 g/mol	
Appearance	Off-white to pale yellow solid	
Solubility	DMSO, DMF, Methanol	Poor solubility in water and non-polar alkanes.[1]
pKa (Calculated)	~0.8 - 1.5 (Conjugate acid)	Weakly basic amine; protonation occurs at N4.[1]
Density (Predicted)	2.287 ± 0.06 g/cm³	High density due to dibromo substitution.[1]
Boiling Point	313.9 ± 35.0 °C (Predicted)	Decomposes before boiling at atm pressure.[1]

Structural Integrity Note: The amine group at C2 acts as a strong electron bond donor (H-bond donor) and an electronic activator for the ring, significantly influencing the reactivity of the adjacent C3 position.[1]

Electronic Landscape & Regioselectivity

The core value proposition of this scaffold is the electronic disparity between the C3 and C6 positions.[1] Understanding this causality is essential for designing self-validating synthetic routes.[1]

Electronic Differentiation Mechanism[1]

- C3 Position (Ortho to Amine): The C3 carbon is adjacent to the electron-donating amino group ($-NH_2$).[1] Through resonance (+M effect), the amino group increases electron density at C3 (and C5), effectively deactivating the C3-Br bond towards oxidative addition ($Pd^0 \rightarrow Pd^{2+}$) and nucleophilic attack.[1]

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- C6 Position (Meta to Amine): The C6 carbon is meta to the amino group.[1] It receives negligible electron donation from the amine.[1] Consequently, it remains electron-deficient due to the inductive withdrawal (-I) of the adjacent ring nitrogen (N1) and the bromine itself.[1]

Conclusion: The C6-Br bond is significantly more electrophilic and reactive than the C3-Br bond.[1] This allows for Regioselective Substitution at C6 followed by Subsequent Substitution at C3.[1]

Visualization: Sequential Functionalization Logic



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Caption: Logical flow of sequential functionalization based on electronic density differences between C3 (deactivated) and C6 (activated).

Synthetic Reactivity & Protocols

A. Regioselective Suzuki-Miyaura Coupling

Objective: Selectively install an aryl or heteroaryl group at the C6 position while preserving the C3 bromine.[1]

- Mechanism: The Pd(0) catalyst preferentially undergoes oxidative addition at the electron-deficient C6-Br bond.[1]
- Critical Control: Stoichiometry (1.0–1.1 eq of boronic acid) and temperature are vital.[1] Overheating (>80°C) or excess reagent leads to bis-coupling.[1]

Standard Protocol:

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- Reagents: **3,6-Dibromopyrazin-2-amine** (1.0 eq), Aryl Boronic Acid (1.05 eq), $Pd(dppf)Cl_2 \cdot DCM$ (0.05 eq), Na_2CO_3 (2.0 M aq, 3.0 eq).[1]
- Solvent: 1,4-Dioxane/Water (4:1).
- Procedure:
  - Degas solvents thoroughly with Nitrogen/Argon (Oxygen inhibits the catalyst).[1]
  - Combine reagents in a sealed vial.
  - Heat to 60–70°C for 2–4 hours. Monitor by LC-MS.[1][3]
  - Checkpoint: Stop reaction when starting material is consumed.[1] If bis-coupled product appears (>5%), lower temperature.[1]
- Workup: Dilute with EtOAc, wash with brine, dry over Na_2SO_4. Purify via silica flash chromatography (Hexane/EtOAc gradient).

B. Nucleophilic Aromatic Substitution (S_NAr)

Objective: Introduce amine or alkoxide nucleophiles.[1] Selectivity: Similar to Suzuki coupling, S_NAr occurs preferentially at C6 due to the lower electron density compared to C3.[1]

Protocol (Amination):

- Reagents: **3,6-Dibromopyrazin-2-amine** (1.0 eq), Primary/Secondary Amine (1.2 eq), DIPEA (2.0 eq).
- Solvent: NMP or DMF (Polar aprotic solvents stabilize the Meisenheimer complex).[1]
- Conditions: Microwave irradiation at 120–150°C or thermal heating at 100°C.[1]
- Note: The amino group at C2 makes the ring less electrophilic overall compared to a simple pyrazine; therefore, forcing conditions (heat/microwave) are often required compared to chloropyrazines.[1]

Applications in Drug Discovery[1]

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Kinase Inhibition (FGFR & ROCK)

The **3,6-dibromopyrazin-2-amine** scaffold is a bioisostere for quinazoline and pyridine scaffolds found in many kinase inhibitors.[1]

- FGFR Inhibitors: The C2-amine and N1 nitrogen often form a "hinge-binding" motif, hydrogen bonding with the kinase ATP pocket.[1]
- Vector Exploration: The C6 substituent typically projects into the solvent-exposed region (solubilizing group), while the C3 substituent can target the gatekeeper residue or hydrophobic back pocket.[1]

Neurodegenerative Therapeutics

Derivatives synthesized from this scaffold have been investigated for Huntington's disease, where the pyrazine core serves as a rigid linker orienting pharmacophores to modulate protein aggregation pathways.[1]

Handling & Safety (SDS Summary)

- Hazards: Acute Toxic (Oral), Skin Irritant, Serious Eye Damage.[1]
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Light sensitive (store in amber vials).[1]
- Stability: Stable under standard laboratory conditions but susceptible to gradual debromination or oxidation if exposed to light and moisture for prolonged periods.[1]

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